

A Comprehensive Technical Guide to the Thermochemical Properties of Benzyl Mercaptan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl mercaptan*

Cat. No.: *B042178*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core thermochemical properties of **benzyl mercaptan** (phenylmethanethiol). The following sections detail its enthalpy of formation, entropy, heat capacity, and vapor pressure, supported by experimental methodologies. All quantitative data is presented in easily digestible tables, and a logical workflow for determining these properties is visualized.

Core Thermochemical Data

The thermochemical properties of **benzyl mercaptan** are crucial for understanding its stability, reactivity, and behavior in various chemical and pharmaceutical processes. The following tables summarize the key quantitative data available for this compound.

Table 1: Enthalpy of Formation of **Benzyl Mercaptan**

Phase	Enthalpy of Formation ($\Delta_f H^\circ$)	Temperature (K)	Method	Reference
Liquid	41.8 ± 1.3 kJ/mol	298.15	Combustion Calorimetry	[1]
Gas	94.1 ± 1.7 kJ/mol	298.15	Combustion and Vaporization Heats	[2]

Table 2: Molar Entropy and Heat Capacity of **Benzyl Mercaptan**

Property	Value	Temperature (K)	Method	Reference
Molar Heat Capacity (Cp) of Liquid	184.94 J/(mol·K)	298.15	DIPPR Database	[3]

Note: An experimental value for the standard molar entropy of **benzyl mercaptan** was not found in the surveyed literature. As an approximation, the standard molar entropy of liquid benzenethiol (thiophenol), a structurally similar compound, is 221.8 J/(mol·K) at 298.15 K, as determined by adiabatic calorimetry[4].

Table 3: Vapor Pressure of **Benzyl Mercaptan**

Temperature (°C)	Vapor Pressure (mmHg)	Reference
25	0.47	[5]
20	0.375 (0.5 mbar)	[6]

Experimental Protocols

The determination of the thermochemical properties of organosulfur compounds like **benzyl mercaptan** requires precise and specialized experimental techniques. The following sections

outline the methodologies employed for the key experiments cited.

Combustion Calorimetry for Enthalpy of Formation

The standard enthalpy of formation of **benzyl mercaptan** in the liquid phase is determined by combustion calorimetry. This technique measures the heat released during the complete combustion of the compound in a controlled oxygen environment.

Apparatus:

- A high-precision bomb calorimeter, typically a rotating bomb calorimeter for sulfur-containing compounds to ensure complete oxidation and dissolution of sulfur oxides.
- A platinum crucible to hold the sample.
- A cotton fuse for ignition.
- A precise thermometer or temperature sensor to measure the temperature change of the water bath.

Procedure:

- A precisely weighed sample of pure **benzyl mercaptan** (typically 0.5-1.0 g) is placed in the platinum crucible.
- A known amount of water is added to the bomb to dissolve the sulfur and nitrogen oxides formed during combustion.
- The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- The bomb is placed in a calorimeter can containing a known mass of water.
- The initial temperature of the water is recorded.
- The sample is ignited by passing an electric current through the fuse.
- The temperature of the water is monitored until it reaches a maximum and then begins to cool.

- The final temperature is recorded after applying corrections for heat exchange with the surroundings (e.g., using the Regnault-Pfaundler or Dickinson method).
- The bomb is depressurized, and the contents are analyzed for the formation of sulfuric and nitric acids to apply the necessary thermochemical corrections (Washburn corrections).
- The energy equivalent of the calorimeter is determined by burning a standard substance with a known heat of combustion, such as benzoic acid.
- The standard enthalpy of combustion is calculated from the corrected temperature rise and the energy equivalent of the calorimeter.
- The standard enthalpy of formation is then derived using Hess's law, from the standard enthalpies of formation of the combustion products (CO_2 , H_2O , and H_2SO_4).

Determination of Enthalpy of Vaporization

The enthalpy of vaporization, which is used to calculate the gas-phase enthalpy of formation from the liquid-phase value, can be determined using various methods, including:

- **Ebulliometry:** Measuring the boiling point of the liquid at different external pressures. The relationship between vapor pressure and temperature is then used with the Clausius-Clapeyron equation to determine the enthalpy of vaporization.
- **Calorimetric Methods:** Direct measurement of the heat required to vaporize a known amount of substance using a vaporization calorimeter.

Adiabatic Calorimetry for Heat Capacity and Entropy

The molar heat capacity and, subsequently, the standard molar entropy of **benzyl mercaptan** can be determined using adiabatic calorimetry. This technique measures the heat required to raise the temperature of a sample by a small increment under conditions where no heat is exchanged with the surroundings.

Apparatus:

- An adiabatic calorimeter consisting of a sample vessel, an adiabatic shield, and a vacuum jacket.

- A platinum resistance thermometer for precise temperature measurement.
- A heater to supply a known amount of energy to the sample.

Procedure:

- A known mass of the sample is sealed in the sample vessel.
- The calorimeter is cooled to a low temperature (e.g., near liquid nitrogen or helium temperatures).
- The sample is heated in small, incremental steps by supplying a known amount of electrical energy.
- The temperature is allowed to equilibrate after each heating step, and the temperature rise is precisely measured.
- The heat capacity at each temperature is calculated from the energy input and the temperature rise.
- This process is repeated over the desired temperature range (e.g., from low temperatures up to room temperature and above).
- The standard molar entropy at 298.15 K is then calculated by integrating the heat capacity data (as C_p/T) from 0 K to 298.15 K, including any phase transitions (like melting) that occur within this range.^{[7][8]}

Vapor Pressure Measurement

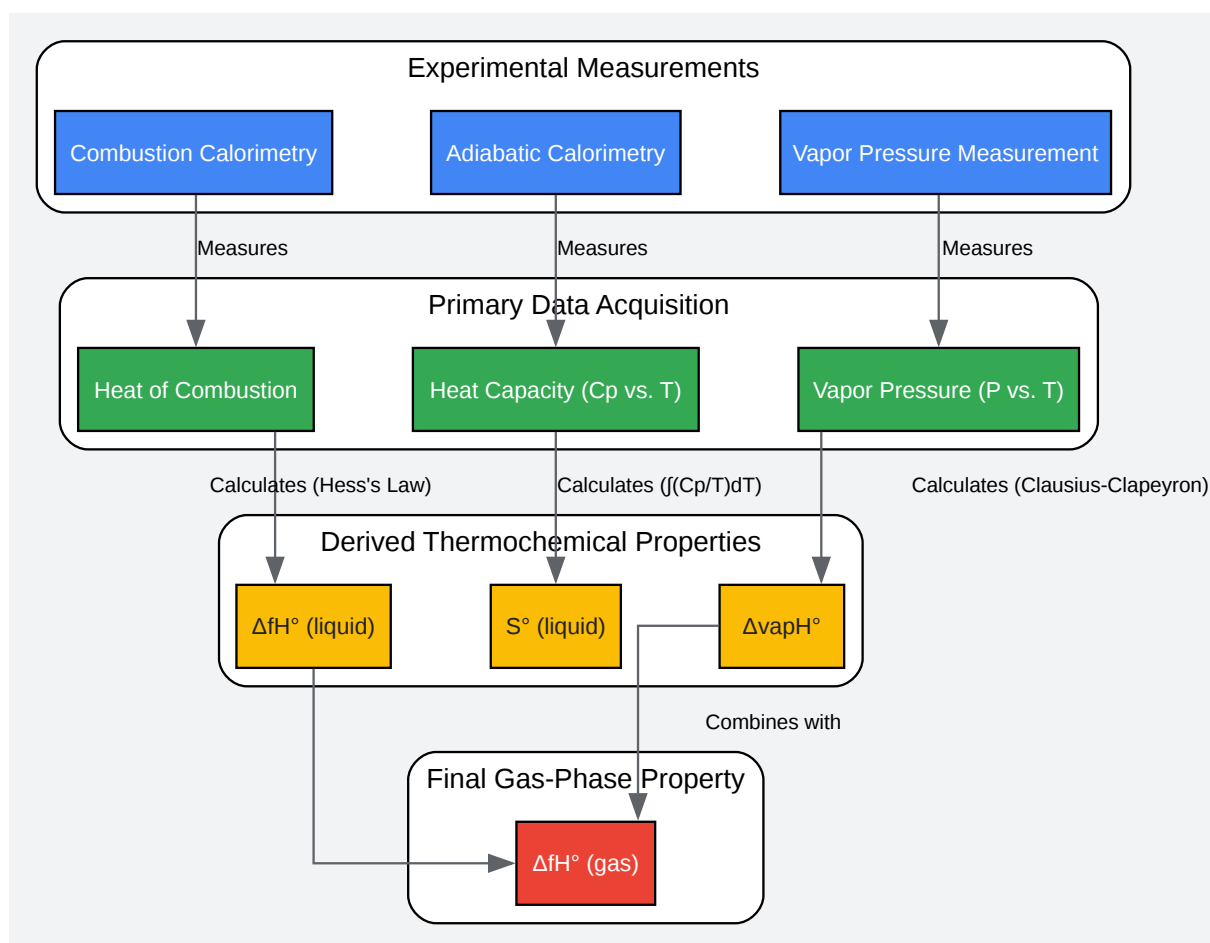
The vapor pressure of **benzyl mercaptan** can be measured using several techniques, depending on the pressure range of interest.

- Static Method: This method involves introducing the liquid into an evacuated, thermostated vessel and measuring the pressure directly with a pressure transducer once equilibrium is established. This is suitable for higher vapor pressures.
- Knudsen Effusion Method: This technique is used for low vapor pressures. The rate of mass loss of the substance effusing through a small orifice in a Knudsen cell into a high vacuum is

measured. The vapor pressure is then calculated from the rate of effusion using the Hertz-Knudsen equation.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the key thermochemical properties of **benzyl mercaptan**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining thermochemical properties of **benzyl mercaptan**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzenemethanethiol [webbook.nist.gov]
- 2. Benzenemethanethiol [webbook.nist.gov]
- 3. 7006bdce-4e1b-4e27-b4a4-e221d0e0d253.filesusr.com [7006bdce-4e1b-4e27-b4a4-e221d0e0d253.filesusr.com]
- 4. Benzenethiol [webbook.nist.gov]
- 5. Benzyl mercaptan | C7H8S | CID 7509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Benzyl mercaptan | 100-53-8 [chemicalbook.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermochemical Properties of Benzyl Mercaptan]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042178#thermochemical-properties-of-benzyl-mercaptan>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com